

Application Notes: Dialuminium Chloride Pentahydroxide for Water Purification

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Compound of Interest

Compound Name: *Dialuminium chloride
pentahydroxide*

Cat. No.: *B1588746*

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1. Introduction

Dialuminium chloride pentahydroxide, commonly known as Polyaluminium Chloride (PAC) or Aluminum Chlorohydrate (ACH), is an inorganic polymer coagulant widely employed in water and wastewater treatment.[1][2][3][4] Its general chemical formula is represented as $[Al_2(OH)_nCl_{6-n}]_m$, with the specific form for **dialuminium chloride pentahydroxide** being $Al_2Cl(OH)_5$. [4][5][6] It has gained prominence over traditional coagulants like aluminum sulfate (alum) due to its high efficiency across a broad range of conditions, lower dosage requirements, and reduced sludge production.[1][5] This document provides detailed application notes and protocols for its use in water purification for researchers, scientists, and drug development professionals.

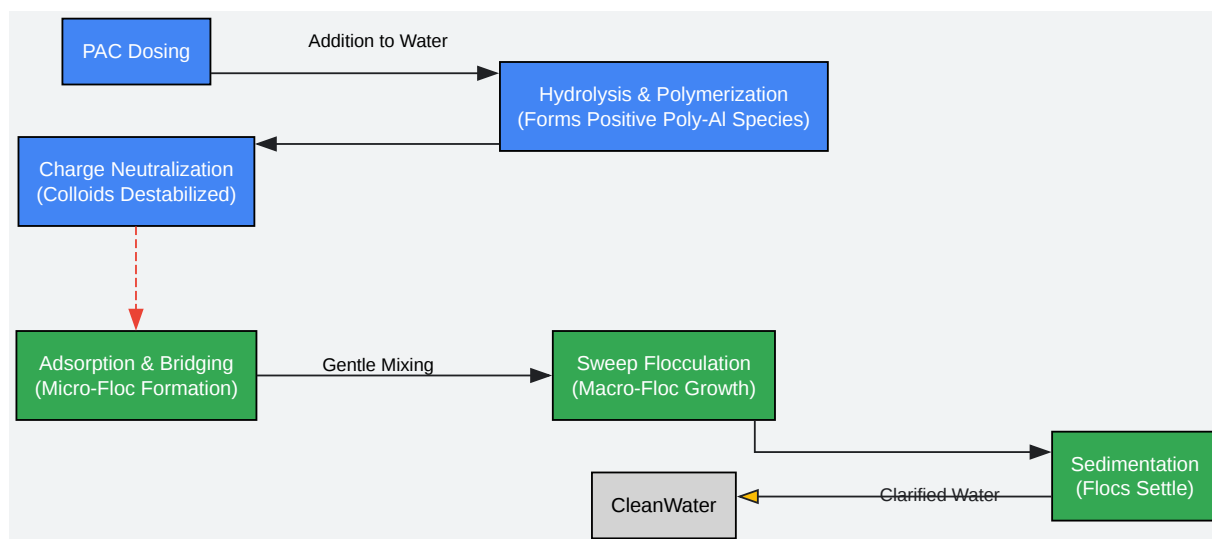
2. Mechanism of Action

PAC functions as a coagulant to remove suspended and dissolved impurities from water through a multi-step process involving coagulation and flocculation.[1][7] The primary mechanisms include:

- **Charge Neutralization:** PAC hydrolyzes in water to form highly positively charged polynuclear aluminum species. These species neutralize the negative surface charges of colloidal particles (like clay, bacteria, and organic matter), destabilizing them and reducing inter-particle repulsion.[5][6]

- Adsorption and Bridging: The polymeric chains of hydrolyzed PAC can adsorb onto the surfaces of multiple destabilized colloidal particles, forming bridges between them and creating larger initial aggregates.[5][6]
- Sweep Flocculation: As the process continues, these aggregates further agglomerate into larger, visible precipitates or "flocs" of aluminum hydroxide. These flocs act like a net, sweeping through the water to entrap smaller suspended particles as they settle.[6][7]

This high charge density makes PAC more effective than other aluminum salts at destabilizing and removing suspended materials.[4]



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Coagulation and Flocculation Mechanism.

3. Key Advantages and Applications

Compared to traditional coagulants like alum, PAC offers several distinct advantages:

- **High Efficiency:** PAC is effective at lower dosages and provides faster floc formation and settling.[5][8]
- **Broad pH Range:** It operates efficiently over a wide pH window, typically between 5.0 and 9.0, which often eliminates the need for pH adjustment.[9][10]
- **Reduced Sludge:** It generally produces 20-30% less sludge, which is more compact and easier to dewater.[1][6]
- **Low-Temperature Performance:** PAC maintains its effectiveness at lower water temperatures.[11][12]
- **Minimal pH Impact:** The high degree of neutralization in PAC results in a minimal impact on the pH of the treated water.[4]

Applications: PAC is utilized in a wide array of water treatment scenarios:

- **Municipal Drinking Water:** To clarify raw water by removing turbidity, suspended particles, color, and organic compounds.[2][5]
- **Industrial & Municipal Wastewater:** For the removal of suspended solids, chemical oxygen demand (COD), heavy metals (such as iron, manganese, chromium, and lead), and other pollutants from various industrial effluents.[2][5][8]
- **Specialized Uses:** Treatment of water in cooling towers, swimming pools, and in the paper, pulp, and textile industries.[5]

4. Performance Data

The optimal dosage and operating conditions for PAC are highly dependent on the specific characteristics of the water being treated, such as initial turbidity, pH, and temperature. The following tables summarize performance data from various studies.

Table 1: Optimal Dosage of **Dialuminium Chloride Pentahydroxide** (PAC) for Turbidity Removal

Initial Turbidity (NTU)	Optimal PAC Dosage (mg/L or ppm)	Water Source/Type	Reference
10	5	Synthetic	[13]
20 - 300	5	Synthetic (Kaolin)	[14]
40	17	Synthetic	[15]
50	10	Synthetic	[13]
70	17	Synthetic	[15]
85	20	Synthetic	[15]
100	15	Synthetic	[13]
150	20	Synthetic	[13]
400	33	Synthetic	[15]
Low to Medium	10 - 20	Synthetic	[16]
Not Specified	15	Barekese Water Treatment Plant, Ghana	[17]
Not Specified	25	Petroleum Wastewater	[18]

Table 2: Influence of pH and Mixing Speed on PAC Performance

Parameter	Optimal Range/Value	Conditions / Notes	Reference
Operating pH	5.0 - 8.0	Stable removal of humic acid.	[10]
6.0 - 7.0	Optimal range for turbidity removal.	[10] [19]	
7.5 - 8.0	Optimal for coagulation in a specific case study.	[17]	
6.5 ± 0.5	For petroleum wastewater treatment.	[18]	
Mixing Speed	150 rpm (fast) / 25 rpm (slow)	Jar test for drinking water treatment.	
(Fast / Slow)	280 rpm (2 min) / 80 rpm (30 min)	Jar test for petroleum wastewater.	[18]
10 - 35 r/min (stirring speed)	General recommendation for 1-3 minutes.	[20]	

Table 3: Contaminant Removal Efficiency

Contaminant	Initial Concentration	Removal Efficiency (%)	Coagulant & Conditions	Reference
Turbidity	Low to High	93.8 - 99.6%	PAC (dosage and pH varied)	[16]
Turbidity	10 NTU	~60%	PAC @ 5 mg/L	[13]
Turbidity	50 NTU	~94%	PAC @ 10 mg/L	[13]
Non-Settling Solids (NSS)	Not Specified	>98%	PAC @ 25 mg/L, pH 6.5, 35°C	[18]
Dissolved Organic Carbon (DOC)	Not Specified	~70%	PAC @ 25 mg/L, pH 6.5, 35°C	[18]
Total/Dissolved Organic Carbon (TOC/DOC)	Not Specified	28 - 42%	PAC in pilot plant study	[21]

Protocols: Experimental Evaluation of Dialuminium Chloride Pentahydroxide

The standard laboratory procedure to determine the optimal operating conditions (coagulant dosage, pH) for water treatment is the Jar Test.[12][20]

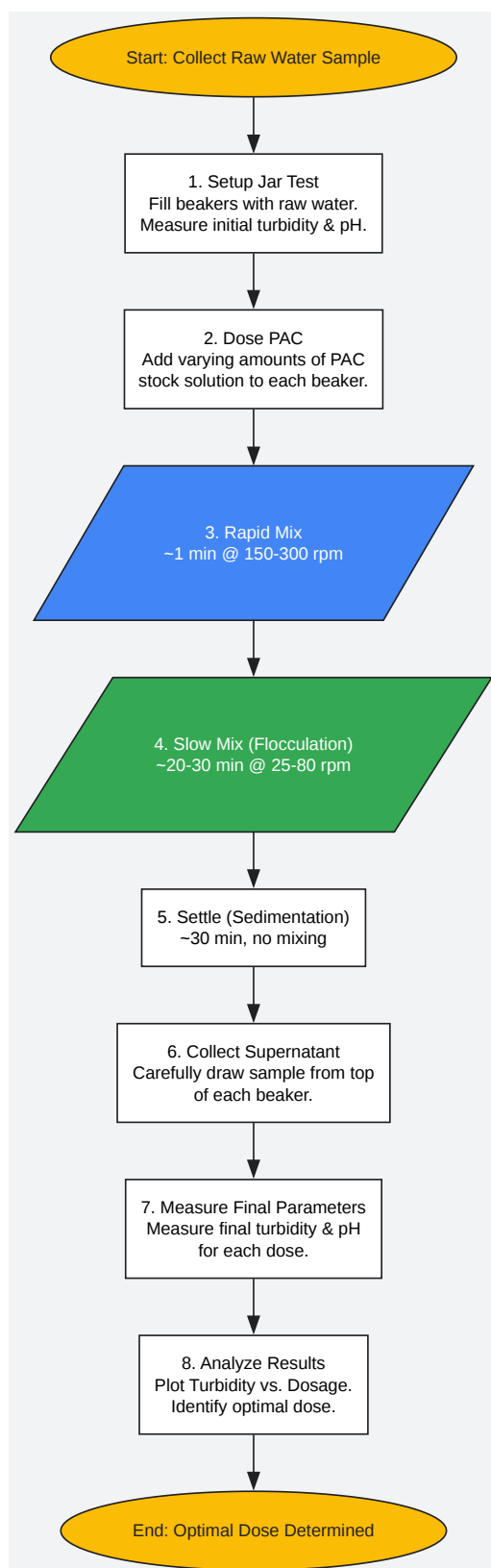
Protocol 1: Jar Test for Optimal Coagulant Dosage Determination

Objective: To determine the most effective and economical dose of **dialuminium chloride pentahydroxide** for removing turbidity and other contaminants from a specific water source.

Materials:

- Jar testing apparatus with multiple paddles (typically 6)
- Beakers (1000 mL or 2000 mL)
- Raw water sample

- Stock solution of PAC (e.g., 1% or 10 g/L)
- Pipettes or syringes for accurate dosing
- Turbidimeter
- pH meter
- Timer



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Standard Jar Test Experimental Workflow.

Procedure:

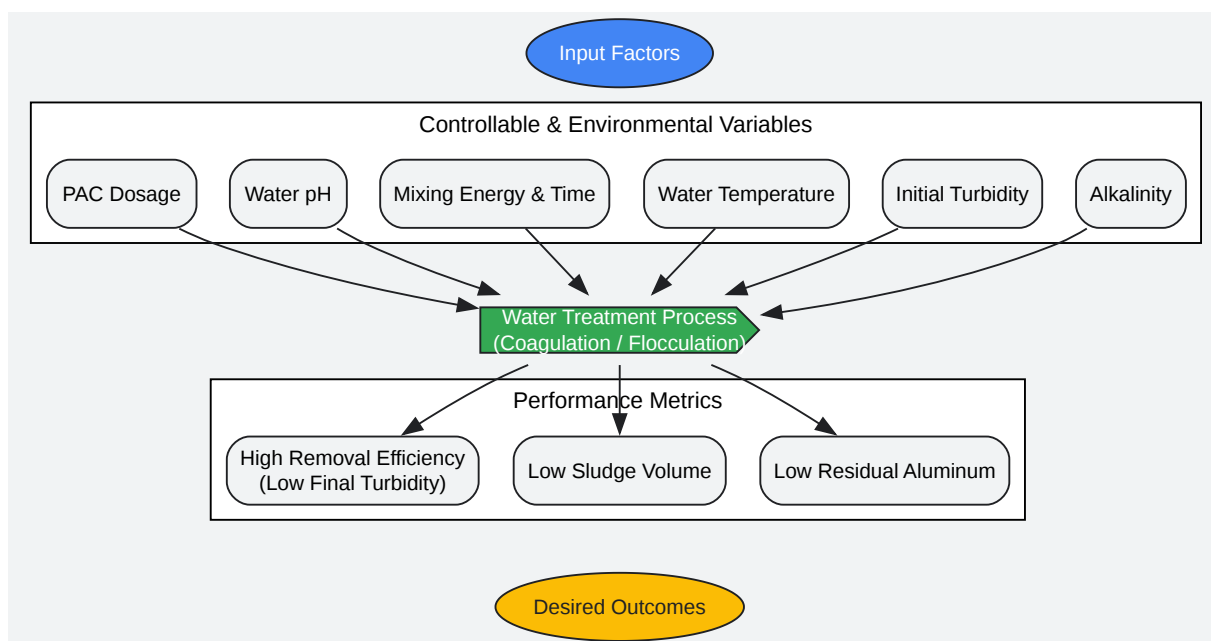
- **Preparation of Stock Solution:** Prepare a 1% (10 g/L) stock solution of PAC by dissolving 10 grams of solid PAC into 1 liter of distilled water. Mix thoroughly.
- **Sample Preparation:** Fill at least six 1000 mL beakers with the raw water sample. Place them in the jar test apparatus.
- **Initial Measurements:** Measure and record the initial pH and turbidity of the raw water.
- **Coagulant Dosing:** While the paddles are off, dose each beaker with a different amount of the PAC stock solution. A typical range might be 5, 10, 15, 20, 25, and 30 mg/L. (For a 10 g/L stock solution in a 1L beaker, 1 mL = 10 mg/L dose). Leave one beaker as a control with no coagulant.
- **Rapid Mix (Coagulation):** Turn on the stirrer and operate at a high speed (e.g., 150-280 rpm) for 1-3 minutes.^{[17][18][20]} This ensures rapid and complete dispersion of the coagulant.
- **Slow Mix (Flocculation):** Reduce the stirring speed to a slow mix (e.g., 25-80 rpm) for 20-30 minutes.^{[17][18]} This gentle mixing promotes particle collisions and the formation of larger flocs. Observe the floc formation in each beaker.
- **Sedimentation:** Turn off the stirrer completely and allow the flocs to settle for a predetermined time, typically 30 minutes.
- **Final Measurements:** After settling, carefully extract a sample from the supernatant of each beaker (from approximately halfway down) without disturbing the settled sludge. Measure and record the final turbidity and pH for each dosage.
- **Data Analysis:** Plot the final turbidity (y-axis) against the PAC dosage (x-axis). The optimal dosage is the point that achieves the desired turbidity removal with the lowest amount of coagulant, often seen as the "knee" of the curve before performance plateaus or decreases.

Protocol 2: Determining Optimal pH

Objective: To identify the pH range at which PAC provides the most effective coagulation for a given water source and a predetermined PAC dose.

Procedure:

- Follow steps 1 and 2 from Protocol 1.
- pH Adjustment: Before adding the coagulant, adjust the pH of the water in each beaker to a different value (e.g., 5.0, 6.0, 7.0, 8.0, 9.0) using a dilute acid (like HCl) or base (like NaOH).
- Coagulant Dosing: Add the predetermined optimal dosage of PAC (found using Protocol 1) to each beaker.
- Mixing and Settling: Proceed with the rapid mix, slow mix, and sedimentation steps as described in Protocol 1 (steps 5-7).
- Measurements and Analysis: Measure the final turbidity for each pH value. Plot the final turbidity against the initial pH to determine the pH range that results in the lowest final turbidity.

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Factors Influencing Purification Efficiency.

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